

1-Aminoindane Hydrochloride basic properties

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Compound of Interest

Compound Name: 1-Aminoindane Hydrochloride

CAS No.: 70146-15-5

Cat. No.: B1273278

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An In-depth Technical Guide to the Core Properties of **1-Aminoindane Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Aminoindane Hydrochloride is a rigid analogue of amphetamine and a member of the aminoindane class of compounds. It serves as a crucial tool in neuroscience and pharmacology, primarily recognized for its role as a reversible inhibitor of monoamine oxidase (MAO). This guide provides a comprehensive overview of its fundamental chemical and physical properties, delves into its pharmacological profile, outlines common synthetic and analytical methodologies, and discusses its applications and safety considerations. By synthesizing technical data with practical insights, this document aims to equip researchers and drug development professionals with the core knowledge required for the effective utilization of **1-Aminoindane Hydrochloride** in a laboratory setting.

Introduction

The study of psychoactive compounds and their mechanisms of action has been a cornerstone of neuroscience research. Within this field, the aminoindane class of molecules has garnered

significant interest due to its unique structural and functional properties. **1-Aminoindane Hydrochloride**, as a key member of this family, offers a valuable scaffold for understanding neurotransmitter modulation. Its primary significance lies in its activity as a reversible inhibitor of monoamine oxidase (MAO), an enzyme critical for the degradation of monoamine neurotransmitters like serotonin, dopamine, and norepinephrine. This inhibitory action makes it an invaluable research chemical for investigating the roles of these neurotransmitter systems in various physiological and pathological processes. This guide provides a detailed exploration of its essential characteristics to support its application in research and development.

Chemical and Physical Properties

A thorough understanding of a compound's chemical and physical properties is foundational to its application in research. These properties dictate its handling, storage, and behavior in experimental systems.

- **Chemical Structure:** **1-Aminoindane Hydrochloride** is the hydrochloride salt of 1-Aminoindane. The indane framework consists of a benzene ring fused to a cyclopentane ring. The amine group at the first position of the cyclopentane ring is the key functional group responsible for its biological activity.
- **Molecular Formula:** C₉H₁₂ClN
- **CAS Number:** 3459-05-8
- **Molar Mass:** 169.65 g/mol

The core physicochemical data for **1-Aminoindane Hydrochloride** are summarized in the table below.

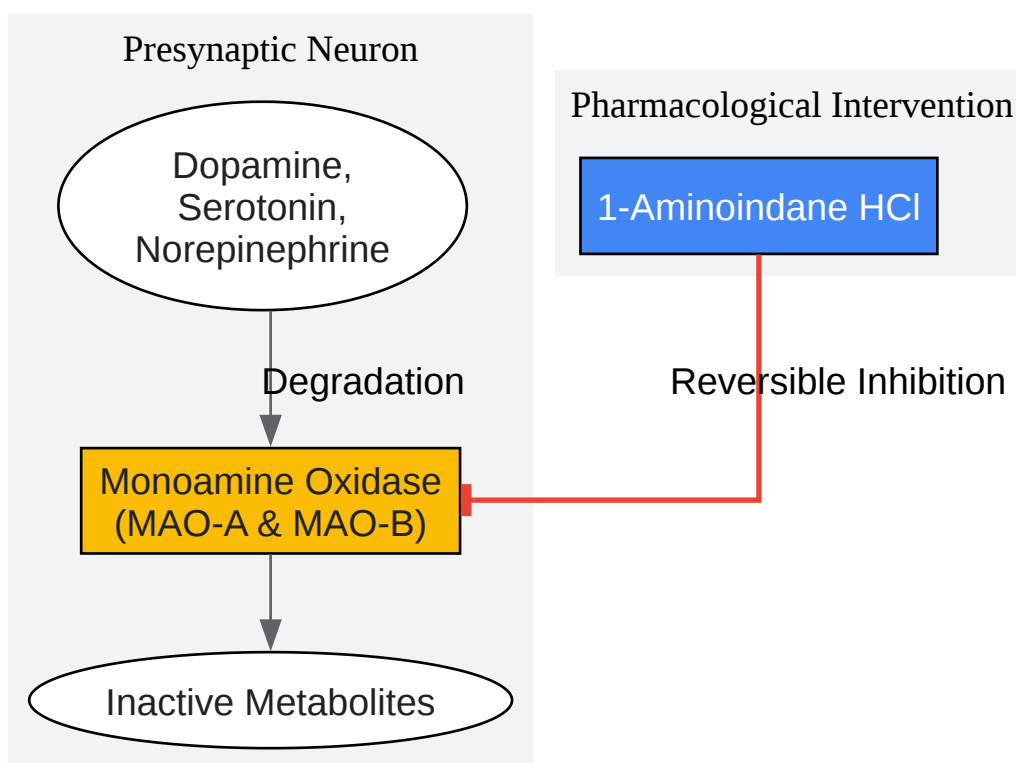
Property	Value	Source
Molecular Formula	C ₉ H ₁₂ ClN	PubChem
Molar Mass	169.65 g/mol	PubChem
Appearance	White to off-white crystalline powder	Common knowledge
Melting Point	224-228 °C (435-442 °F)	PubChem
Solubility	Soluble in water	Common knowledge
pKa	(Data not readily available)	

Pharmacology

The pharmacological profile of **1-Aminoindane Hydrochloride** is centered on its interaction with the monoamine oxidase enzymes.

Mechanism of Action

1-Aminoindane Hydrochloride functions as a reversible inhibitor of both isoforms of monoamine oxidase, MAO-A and MAO-B. These enzymes are located in the outer mitochondrial membrane and are responsible for the oxidative deamination of neurotransmitters. By inhibiting MAO, **1-Aminoindane Hydrochloride** prevents the breakdown of monoamines, leading to an increase in their synaptic concentrations. This mechanism is central to its effects on the central nervous system. Its non-selective nature, inhibiting both MAO-A and MAO-B, makes it a useful tool for studying the global effects of increased monoamine levels.



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Caption: Mechanism of MAO inhibition by **1-Aminoindane Hydrochloride**.

Pharmacokinetics (ADME)

Detailed pharmacokinetic data for **1-Aminoindane Hydrochloride** is not extensively published in publicly available literature. However, based on its structure as a small, water-soluble amine salt, general assumptions can be made:

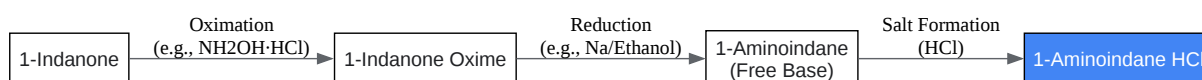
- **Absorption:** Likely to be well-absorbed from the gastrointestinal tract if administered orally, a common characteristic of small molecule amine salts.
- **Distribution:** Expected to cross the blood-brain barrier to exert its effects on the central nervous system.
- **Metabolism:** Anticipated to undergo metabolism in the liver, potentially through pathways such as N-dealkylation or ring hydroxylation, common for amphetamine-like structures.

- Excretion: The parent compound and its metabolites are likely excreted primarily through the kidneys.

Synthesis and Characterization

Synthetic Routes

A common laboratory-scale synthesis of 1-Aminoindane involves the reduction of 1-indanone oxime. This process typically starts with 1-indanone, which is converted to its oxime derivative, followed by a reduction step to yield the final amine. The hydrochloride salt is then formed by treating the free base with hydrochloric acid.



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Caption: Simplified synthetic workflow for **1-Aminoindane Hydrochloride**.

Analytical Methods

Ensuring the purity and identity of **1-Aminoindane Hydrochloride** is critical for experimental reproducibility. High-performance liquid chromatography (HPLC) is a standard method for this purpose.

Experimental Protocol: HPLC Purity Analysis

- Preparation of Standard Solution:
 - Accurately weigh approximately 10 mg of **1-Aminoindane Hydrochloride** reference standard.
 - Dissolve in a suitable diluent (e.g., 50:50 acetonitrile:water) to a final concentration of 0.5 mg/mL.
 - Sonicate briefly to ensure complete dissolution.

- Preparation of Sample Solution:
 - Prepare the sample to be tested at the same concentration as the standard solution using the same diluent.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
 - Mobile Phase: A gradient elution may be used, for example, starting with 95% Water (with 0.1% formic acid) and 5% Acetonitrile (with 0.1% formic acid), ramping to a higher organic concentration. An isocratic method may also be suitable.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection: UV at 254 nm.
 - Injection Volume: 10 µL.
- Analysis:
 - Inject the standard solution to determine the retention time of the main peak.
 - Inject the sample solution.
 - Calculate the purity of the sample by comparing the area of the main peak to the total area of all peaks in the chromatogram (Area Percent method).

Applications in Research and Drug Development

1-Aminoindane Hydrochloride is primarily used as a research chemical in pharmacological and neuroscience studies. Its ability to non-selectively inhibit MAO allows researchers to investigate the downstream effects of elevated monoamine levels in various experimental models, including in vitro cell cultures and in vivo animal studies. It can also serve as a reference standard in the development of novel, more selective MAO inhibitors. While its non-selective profile limits its therapeutic potential due to a higher risk of side effects compared to

modern selective inhibitors, its study has contributed to the broader understanding of MAO inhibitor pharmacology.

Safety, Handling, and Storage

As with any biologically active compound, proper safety and handling procedures are paramount.

- **Safety:** **1-Aminoindane Hydrochloride** is a potent psychoactive substance. It should be handled by trained personnel in a controlled laboratory environment. Users should consult the Material Safety Data Sheet (MSDS) before use. Personal Protective Equipment (PPE), including gloves, lab coat, and safety glasses, is mandatory.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Use a chemical fume hood when handling the solid material.
- **Storage:** Store in a cool, dry, and well-ventilated area. Keep the container tightly closed and protected from light to ensure long-term stability.

Conclusion

1-Aminoindane Hydrochloride remains a compound of significant interest for its well-defined role as a non-selective, reversible MAO inhibitor. Its rigid chemical structure and predictable pharmacological action make it an excellent tool for probing the complexities of the monoaminergic systems. This guide has provided a foundational understanding of its properties, from its basic chemical identity to its practical application and handling. For researchers in pharmacology and drug development, **1-Aminoindane Hydrochloride** serves as both a valuable research probe and a structural benchmark in the ongoing quest for more refined modulators of neurochemical pathways.

References

- PubChem. (n.d.). 1-Aminoindan hydrochloride. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- American Chemical Society. (n.d.). 1H-Inden-1-amine, 2,3-dihydro-, hydrochloride (1:1). CAS Common Chemistry. Retrieved from [\[Link\]](#)

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